

An In-depth Technical Guide to Octanal: Safety Data Sheet and Handling Precautions

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Compound of Interest

Compound Name: Octanal

Cat. No.: B600720

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This guide provides a comprehensive overview of the safety data and handling precautions for **octanal**, a saturated fatty aldehyde used in various industrial and research applications. The following sections detail its hazards, safe handling procedures, emergency protocols, and toxicological and environmental impact, compiled from various safety data sheets and scientific sources.

Core Safety Information

Octanal, also known as caprylic aldehyde or aldehyde C-8, is a flammable liquid and vapor that can cause skin and serious eye irritation.[1][2] It is also considered harmful to aquatic life with long-lasting effects.[2][3] Ingestion may lead to lung damage due to aspiration.[1]

Physical and Chemical Properties

A clear, colorless to pale yellow liquid, **octanal** is characterized by a strong, fruity odor. It is sparingly soluble in water but soluble in alcohol and mineral oil. Key quantitative physical and chemical properties are summarized in Table 1.

Property	Value	Source
Molecular Formula	C8H16O	
Molecular Weight	128.21 g/mol	
Boiling Point	171 °C (340 °F)	
Melting Point	12-15 °C (54-59 °F)	
Flash Point	51 °C (123.8 °F)	
Density	0.822 g/mL at 20 °C	
Vapor Pressure	2 mm Hg at 20 °C	
Water Solubility	0.21 g/L	
logP (Octanol/Water Partition Coefficient)	3.5 at 20 °C	
Autoignition Temperature	190 °C (374 °F)	

Toxicological Data

The acute toxicity of **octanal** is considered low via oral and dermal routes. However, it is an irritant to the skin and eyes. Table 2 summarizes the available toxicity data.

Endpoint	Species	Route	Value	Source
LD50	Rat	Oral	5630 mg/kg	
LD50	Rat	Oral	4617 mg/kg	
LD50	Rabbit	Dermal	6350 mg/kg	
LD50	Rabbit	Dermal	5207 mg/kg	
LC50	Rat	Inhalation	> 0.83 mg/L (4 h)	
LC50	Rat	Inhalation	> 4.7 mg/L (4 h)	

Experimental Protocols

The toxicological data presented in this guide are based on standardized testing protocols. For instance, the oral LD50 values are typically determined by administering the substance to rats and observing the dosage that is lethal to 50% of the test population. Dermal LD50 studies involve applying the substance to the skin of rabbits. Inhalation LC50 is determined by exposing rats to the substance's vapor for a specified duration. Skin and eye irritation studies are also conducted on rabbits.

Safe Handling and Storage

Engineering Controls:

- Handle **octanal** in a well-ventilated area, preferably within a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.
- Skin Protection: Chemical-resistant gloves (e.g., Nitrile rubber) and a laboratory coat are mandatory. For larger-scale operations, a chemical-resistant apron or coveralls may be necessary.
- Respiratory Protection: If ventilation is inadequate or if vapors/aerosols are generated, use an appropriate respirator with an organic vapor filter.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use only non-sparking tools.
- Take precautionary measures against static discharge.

- Ground and bond containers and receiving equipment.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep refrigerated to maintain product quality.
- Store away from strong oxidizing agents, strong bases, and strong reducing agents.

Emergency Procedures

First Aid Measures

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.
- In case of skin contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice.
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms persist.
- If ingested: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. May cause lung damage if swallowed.

Fire-Fighting Measures

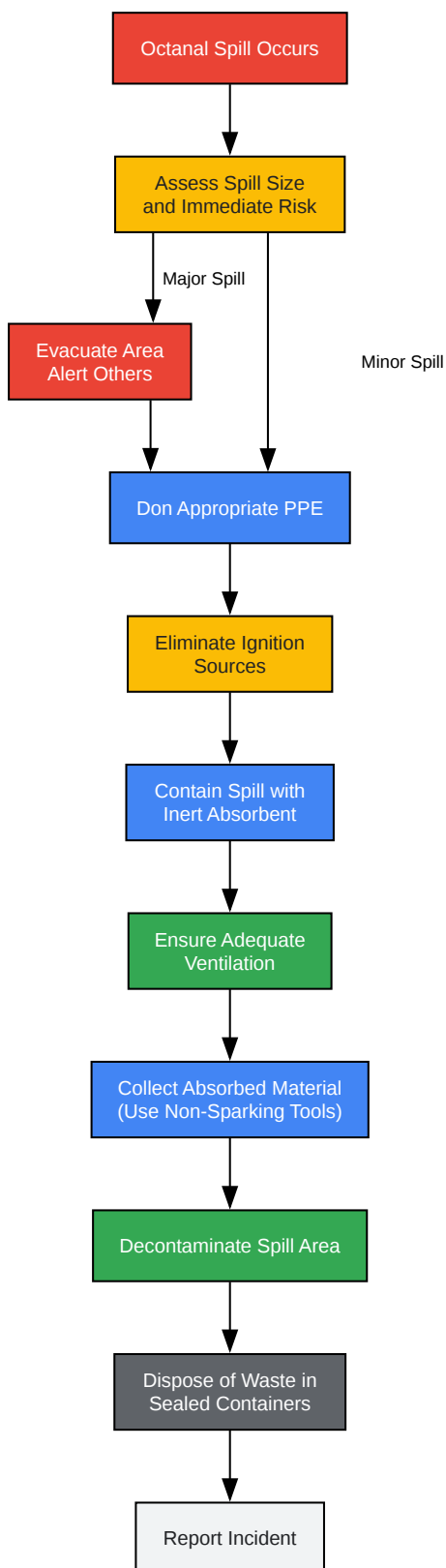
- Suitable extinguishing media: Use alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂). Water spray may be inefficient.
- Specific hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. Containers may explode when heated. Hazardous combustion products include carbon monoxide and carbon dioxide.

Accidental Release Measures

For a minor spill, remove all ignition sources and clean up the spill immediately. For a major spill, clear the area of personnel and move upwind. Alert emergency responders. Spilled material should be absorbed with an inert absorbent material and placed in a suitable container for disposal. Prevent the spill from entering drains or waterways.

Spill Response Workflow

The following diagram illustrates a logical workflow for handling an **octanal** spill.



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Caption: Logical workflow for handling an **octanal** spill.

Environmental Information

Octanal is considered toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment. It is not readily biodegradable. The log octanol/water partition coefficient (log Pow) of 2.78 to 3.5 suggests a potential for bioaccumulation. Therefore, release into the environment should be avoided.

Disposal Considerations

Dispose of **octanal** and contaminated materials in accordance with local, regional, and national regulations. Waste generators must consult with hazardous waste regulations for complete and accurate classification. Do not dispose of it with general laboratory trash or pour it down the drain.

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References

- 1. szabo-scandic.com [szabo-scandic.com]
- 2. finefrag.com [finefrag.com]
- 3. fishersci.com [fishersci.com]
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